

Chlorthenoxazine: An Obscure Anti-inflammatory Agent with Limited Publicly Available Data

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Compound of Interest

Compound Name: Chlorthenoxazine

Cat. No.: B1668886

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Despite a comprehensive search for technical information, **Chlorthenoxazine** remains an enigmatic compound with a scarcity of detailed scientific data in the public domain. While classified as a nonsteroidal anti-inflammatory agent, specific details regarding its mechanism of action, pharmacodynamics, and clinical efficacy are not readily available in scientific literature or commercial drug databases.

Chlorthenoxazine, also known by its chemical name 2-(2-chloroethyl)-2,3-dihydro-1,3-benzoxazin-4-one, is a benzoxazine derivative^[1]. It has been marketed under various names and is identified by several chemical and database identifiers. However, beyond this basic information, a thorough investigation into its pharmacological profile yields limited results, suggesting it may be an older, less-studied, or less commonly used compound.

Synonyms and Alternative Names

A significant body of information that is readily available for **Chlorthenoxazine** is its extensive list of synonyms and alternative names. These have been compiled from various chemical databases and supplier information.

Type	Name
Systematic Name	2-(2-chloroethyl)-2,3-dihydro-1,3-benzoxazin-4-one[1]
Brand/Trade Names	Apirazin, Reumagrip, Valmorin, Ossazone, Valtorin, Ossipirina, Piroxina, Reulin, Reugaril, Betix[1]
Alternative Chemical Names	Chlorethylbenzmethoxazone, 2-(2-Chloroethyl)-3-aza-4-chromanone, 2-(2-chloroethyl)-2,3-dihydro-4H-1,3-benzoxazin-4-one, 2-(2-Chloroethyl)-2,3-dihydro-4-oxo-1,3-benzoxazine, 2-(2-Chloroethyl)-2H-1,3-benzoxazin-4(3H)-one[1][2]
Developmental Codes/Identifiers	AP 67, AP-67, NSC-525254
Other Languages	Clortenoxazina (Spanish/Portuguese), Chlorthenoxazinum (Latin), Chlorthenoxazin (German)
CAS Number	132-89-8
ChEMBL ID	ChEMBL124815
PubChem CID	8602

Technical Data and Experimental Protocols: A Notable Absence

The core requirements of an in-depth technical guide, including quantitative data, detailed experimental protocols, and signaling pathway diagrams, could not be fulfilled due to a lack of available information in the public domain. Extensive searches of scientific literature databases, patent repositories, and clinical trial registries for "**Chlorthenoxazine**" and its various synonyms did not yield any specific results containing the requested level of detail.

The search results were frequently confounded by information pertaining to similarly named but chemically distinct drugs, such as Chlorhexidine, an antiseptic, and Chlorzoxazone, a muscle

relaxant. This further highlights the obscurity of **Chlorthenoxazine** in the current scientific landscape.

Classification and Therapeutic Use

Based on the limited information available, **Chlorthenoxazine** is classified as a nonsteroidal anti-inflammatory drug (NSAID). Its therapeutic functions are listed as antipyretic and analgesic, suggesting its use in reducing fever and pain. However, without access to clinical trial data or detailed pharmacological studies, the specifics of its efficacy and safety profile remain unknown.

Conclusion

In conclusion, while **Chlorthenoxazine** is a recognized chemical entity with a variety of synonyms, it is not a well-documented compound in publicly accessible scientific and medical literature. The information required to construct a comprehensive technical guide, including quantitative data, experimental methodologies, and mechanistic pathways, is not available. Researchers, scientists, and drug development professionals interested in this compound would likely need to conduct foundational research to elucidate its pharmacological properties.

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References

- 1. Chlorthenoxazine | C₁₀H₁₀ClNO₂ | CID 8602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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